

Commercial Suppliers and Technical Guide for Imidaprilat-d3 in Research Applications

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Compound of Interest

Compound Name: Imidaprilat-d3

Cat. No.: B13725116

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability of **Imidaprilat-d3**, a deuterated internal standard crucial for the accurate quantification of imidaprilat in complex biological matrices. This document outlines the typical product specifications, commercial suppliers, and a detailed, generalized experimental protocol for its use in bioanalytical method development and validation, particularly in pharmacokinetic and drug metabolism studies.

Introduction to Imidaprilat-d3

Imidaprilat is the active metabolite of the angiotensin-converting enzyme (ACE) inhibitor imidapril, used in the treatment of hypertension.^{[1][2]} **Imidaprilat-d3** is a stable isotope-labeled (SIL) analog of imidaprilat, where three hydrogen atoms have been replaced with deuterium. This isotopic labeling renders it an ideal internal standard for mass spectrometry-based bioanalytical assays, such as liquid chromatography-tandem mass spectrometry (LC-MS/MS). The use of a stable isotope-labeled internal standard is the gold standard in quantitative bioanalysis as it co-elutes with the analyte of interest, experiences similar ionization effects, and corrects for variability in sample preparation and instrument response, leading to high accuracy and precision.^{[3][4]}

Commercial Availability and Product Specifications

Imidaprilat-d3 is available from several commercial suppliers specializing in reference standards and isotopically labeled compounds for research purposes. While specific lot-to-lot variability exists, the following tables summarize the typical quantitative data and product information available from these suppliers. Researchers are advised to obtain a lot-specific Certificate of Analysis (CoA) from the supplier for the most accurate information.

Commercial Suppliers

Supplier Name	Website
Santa Cruz Biotechnology, Inc.	--INVALID-LINK--
VIVAN Life Sciences	--INVALID-LINK--
MyBioSource, Inc.	--INVALID-LINK--
United States Biological	--INVALID-LINK--
BIOGEN Científica	--INVALID-LINK--
Pharmaffiliates	--INVALID-LINK--
LGC Standards	--INVALID-LINK--

Typical Product Specifications

The following table summarizes the key chemical and physical properties of **Imidaprilat-d3**.

Parameter	Typical Specification	Analytical Method
Chemical Purity	≥98%	HPLC, LC-MS
Isotopic Enrichment	≥99 atom % Deuterium	Mass Spectrometry, NMR Spectroscopy
Molecular Formula	C ₁₈ H ₂₀ D ₃ N ₃ O ₆ [5]	-
Molecular Weight	~380.41 g/mol [5]	Mass Spectrometry
CAS Number	1356019-69-6[6]	-
Appearance	White to off-white solid	Visual Inspection
Storage Conditions	-20°C	-

Experimental Protocols

The following section outlines a detailed, generalized methodology for the use of **Imidaprilat-d3** as an internal standard for the quantification of imidaprilat in a biological matrix (e.g., plasma) using LC-MS/MS.

Materials and Reagents

- Imidaprilat analytical standard
- **Imidaprilat-d3** internal standard
- Human or animal plasma (control)
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Formic acid (LC-MS grade)
- Water (LC-MS grade)
- 96-well plates

- Centrifuge capable of accommodating 96-well plates
- LC-MS/MS system with an electrospray ionization (ESI) source

Preparation of Stock and Working Solutions

- Primary Stock Solutions (1 mg/mL): Accurately weigh and dissolve Imidaprilat and **Imidaprilat-d3** in methanol to prepare individual stock solutions of 1 mg/mL.
- Working Standard Solutions: Prepare a series of working standard solutions of Imidaprilat by serial dilution of the primary stock solution with a 50:50 mixture of acetonitrile and water.
- Internal Standard (IS) Working Solution: Prepare a working solution of **Imidaprilat-d3** (e.g., 100 ng/mL) by diluting the primary stock solution with a 50:50 mixture of acetonitrile and water.

Sample Preparation (Protein Precipitation)

Protein precipitation is a common and straightforward method for extracting small molecules from plasma samples.^{[7][8][9][10]}

- Spiking: To 50 µL of blank plasma in a 96-well plate, add 5 µL of the appropriate Imidaprilat working standard solution. For quality control (QC) and unknown samples, add 5 µL of the 50:50 acetonitrile/water mixture.
- Addition of Internal Standard: Add 150 µL of the **Imidaprilat-d3** internal standard working solution (in acetonitrile with 0.1% formic acid) to all wells. The organic solvent will induce protein precipitation.
- Vortexing: Mix the plate thoroughly for 2-3 minutes.
- Centrifugation: Centrifuge the plate at approximately 4000 x g for 10 minutes to pellet the precipitated proteins.
- Supernatant Transfer: Carefully transfer the supernatant to a clean 96-well plate for analysis.

LC-MS/MS Analysis

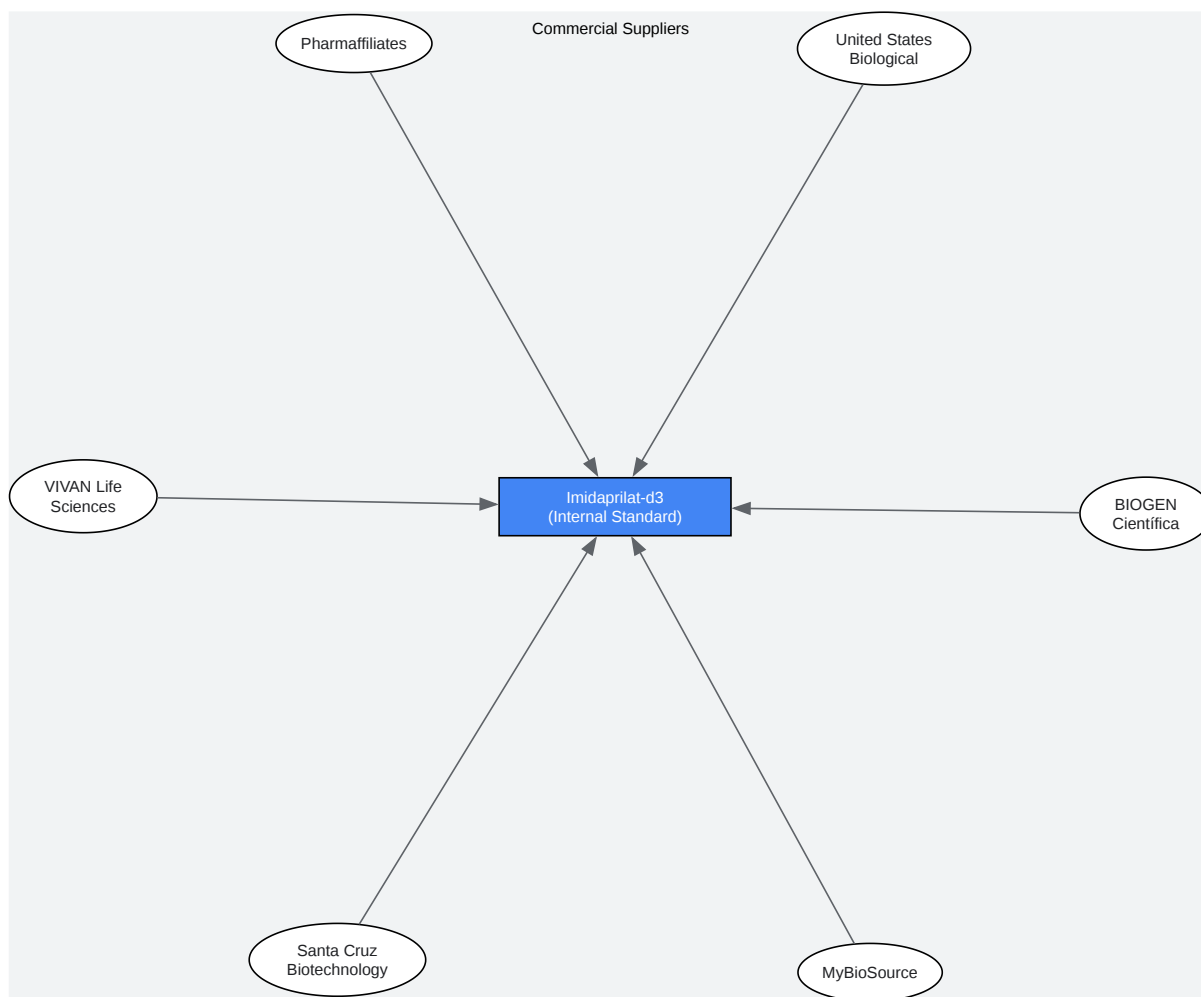
- Chromatographic Conditions (Example):
 - Column: A C18 reverse-phase column (e.g., 50 x 2.1 mm, 1.8 μ m).
 - Mobile Phase A: 0.1% Formic acid in water.
 - Mobile Phase B: 0.1% Formic acid in acetonitrile.
 - Gradient: A suitable gradient to separate imidaprilat from matrix components.
 - Flow Rate: 0.4 mL/min.
 - Injection Volume: 5 μ L.
- Mass Spectrometric Conditions (Example):
 - Ionization Mode: Positive Electrospray Ionization (ESI+).
 - Multiple Reaction Monitoring (MRM) Transitions:
 - Imidaprilat: m/z 378.2 \rightarrow 206.1
 - **Imidaprilat-d3**: m/z 381.2 \rightarrow 209.1
 - Optimize other mass spectrometer parameters such as declustering potential, collision energy, and source temperature.

Data Analysis

Quantify the concentration of imidaprilat in the samples by calculating the peak area ratio of the analyte to the internal standard and comparing it to the calibration curve constructed from the standards.

Visualizations

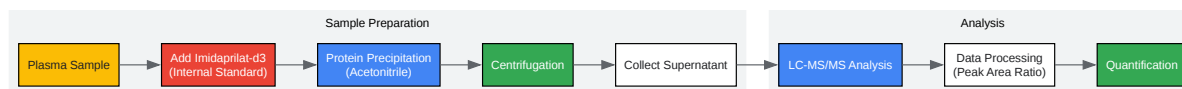
Supplier and Product Relationship



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Caption: Relationship between commercial suppliers and the availability of **Imidaprilat-d3**.

Experimental Workflow for Bioanalysis



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